

# Personal protective equipment for handling 2-Cyano-3,3-bis(methylthio)acrylamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyano-3,3-bis(methylthio)acrylamide

Cat. No.: B1302505

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## Essential Safety and Handling Guide for 2-Cyano-3,3-bis(methylthio)acrylamide

This guide provides crucial safety and logistical information for the handling and disposal of **2-Cyano-3,3-bis(methylthio)acrylamide** (CAS No. 17823-69-7). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **2-Cyano-3,3-bis(methylthio)acrylamide**
- CAS Number: 17823-69-7
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>N<sub>2</sub>OS<sub>2</sub>[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Cyano-3,3-bis(methylthio)acrylamide** is classified with the signal word "Warning" and is associated with the following hazard statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[2]
- H332: Harmful if inhaled.[2]
- H335: May cause respiratory irritation.

Due to the potential hazards, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Required Equipment	Specification/Standard
Eye and Face Protection	Safety glasses with side-shields or goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Follow manufacturer's specifications for breakthrough time and permeation rate.
Protective clothing	Lab coat, long pants, and closed-toe shoes to prevent skin exposure.[2][3]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded or if irritation is experienced. Use within a chemical fume hood.[3]

## Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential to minimize exposure and ensure a safe laboratory environment.

### 1. Engineering Controls:

- Always handle **2-Cyano-3,3-bis(methylthio)acrylamide** in a well-ventilated area, preferably within a certified chemical fume hood.[3]

- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[3]

## 2. Handling Procedures:

- Avoid the formation of dust and aerosols.[4]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[5]
- Avoid contact with skin and eyes.[2][4]
- Wash hands thoroughly after handling the compound.[2]
- Contaminated work clothing should not be allowed out of the workplace.[6]

## 3. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep in a dark place under an inert atmosphere. Recommended storage temperature is 2-8°C.
- Store locked up.[6]

## 4. Emergency Procedures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical advice.[6]
- In case of skin contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation or rash occurs, get medical advice/attention.[6]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2]

- If swallowed: Call a poison control center or doctor immediately. Do NOT induce vomiting. Rinse mouth.[5][6]

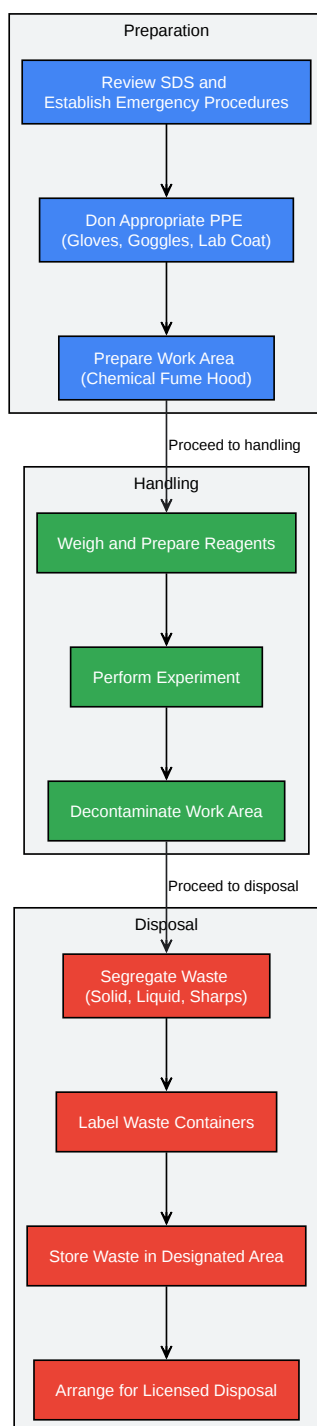
## Disposal Plan

Proper disposal of **2-Cyano-3,3-bis(methylthio)acrylamide** and its containers is critical to prevent environmental contamination.

- Chemical Waste: Dispose of the chemical waste by entrusting it to a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4] Disposal must be in accordance with local and national regulations.[2] Do not discharge into sewer systems.[4]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and can then be offered for recycling or reconditioning. Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill. Combustible packaging materials may be incinerated.[4]

## Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **2-Cyano-3,3-bis(methylthio)acrylamide** in a laboratory setting.



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Caption: Workflow for safe handling of **2-Cyano-3,3-bis(methylthio)acrylamide**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Cyano-3,3-bis(methylthio)acrylamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302505#personal-protective-equipment-for-handling-2-cyano-3-3-bis-methylthio-acrylamide]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)